

Molecular weight and formula of 1,3-Bis(4-bromophenyl)propanone

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Compound of Interest

Compound Name: 1,3-Bis(4-bromophenyl)propanone

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An In-depth Technical Guide to 1,3-Bis(4-bromophenyl)propanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and potential applications of **1,3-Bis(4-bromophenyl)propanone**, a halogenated organic compound of interest in synthetic and medicinal chemistry.

Core Compound Properties

1,3-Bis(4-bromophenyl)propanone, also known as 4,4'-Dibromodibenzyl ketone, is a symmetrical aromatic ketone. The presence of two bromine atoms on the phenyl rings significantly influences its chemical reactivity, making it a valuable intermediate in various organic syntheses.

Data Presentation

The key quantitative data for **1,3-Bis(4-bromophenyl)propanone** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₅ H ₁₂ Br ₂ O
Molecular Weight	368.07 g/mol
Appearance	White to light yellow powder or crystal
Melting Point	117.0 to 121.0 °C
Boiling Point	427 °C
CAS Number	54523-47-6

Experimental Protocols: Synthesis of 1,3-Bis(4-bromophenyl)propanone

The synthesis of **1,3-Bis(4-bromophenyl)propanone** can be conceptualized as a two-step process, beginning with the formation of a chalcone precursor followed by its reduction. While a specific detailed protocol for this exact compound is not readily available in the surveyed literature, a generalized experimental procedure based on established methodologies for similar compounds is provided below.

Step 1: Synthesis of 1,3-Bis(4-bromophenyl)prop-2-en-1-one (Chalcone Precursor) via Claisen-Schmidt Condensation

This reaction involves the base-catalyzed condensation of 4-bromoacetophenone and 4-bromobenzaldehyde.

Materials and Reagents:

- 4-Bromoacetophenone
- 4-Bromobenzaldehyde
- Ethanol
- Sodium hydroxide (NaOH) solution (e.g., 10%)

- Distilled water
- Standard laboratory glassware (round-bottom flask, stirrer, etc.)

Procedure:

- Dissolve equimolar amounts of 4-bromoacetophenone and 4-bromobenzaldehyde in ethanol in a round-bottom flask equipped with a magnetic stirrer.
- Slowly add the sodium hydroxide solution dropwise to the stirred mixture at room temperature.
- Continue stirring the reaction mixture for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into cold distilled water to precipitate the crude chalcone product.
- Collect the precipitate by vacuum filtration and wash it thoroughly with water to remove any residual base.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain the purified 1,3-bis(4-bromophenyl)prop-2-en-1-one.

Step 2: Reduction of the Chalcone Precursor to **1,3-Bis(4-bromophenyl)propanone**

The carbon-carbon double bond of the synthesized chalcone needs to be reduced to yield the final propanone. Various reduction methods can be employed, such as catalytic hydrogenation. A modified literature procedure for a similar reduction involves using triethylsilane in the presence of an acid.[\[1\]](#)

Materials and Reagents:

- 1,3-Bis(4-bromophenyl)prop-2-en-1-one
- Triethylsilane
- Trifluoroacetic acid

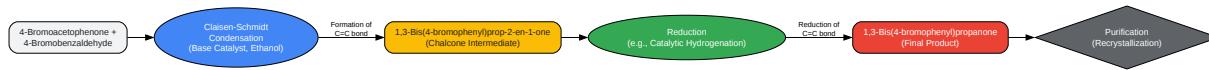
- Dichloromethane
- Anhydrous magnesium sulfate
- Hexanes

Procedure:

- Suspend the 1,3-bis(4-bromophenyl)-2-propen-1-one in trifluoroacetic acid.
- Add triethylsilane dropwise to the stirring suspension at 0°C.
- Allow the reaction mixture to slowly warm to room temperature and stir for several hours (e.g., 18 hours).
- Filter the resulting precipitate and dissolve it in dichloromethane.
- Dry the organic solution over anhydrous magnesium sulfate, filter, and remove the solvent in vacuo.
- The crude product can be purified by recrystallization from a solvent system like boiling hexanes to yield **1,3-Bis(4-bromophenyl)propanone**.

Mandatory Visualization: Synthetic Workflow

The following diagram illustrates the general two-step synthetic pathway for **1,3-Bis(4-bromophenyl)propanone**.



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Caption: General two-step synthesis of **1,3-Bis(4-bromophenyl)propanone**.

Applications in Research and Drug Development

Halogenated compounds, particularly those containing bromine, are of significant interest in medicinal chemistry and materials science. The bromine atoms in **1,3-Bis(4-bromophenyl)propanone** can serve as reactive handles for further chemical modifications, such as cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the construction of more complex molecular architectures.

While specific biological activities for **1,3-Bis(4-bromophenyl)propanone** are not extensively documented, related bromophenyl structures are known to be key intermediates in the synthesis of various therapeutic agents, including anti-inflammatory drugs. Its structural motif could be explored as a scaffold in the design of novel bioactive molecules. Furthermore, its symmetrical diarylketone structure is a feature found in various photoinitiators and functional materials.

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References

- 1. researchgate.net [researchgate.net]
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